

# A Comprehensive Guide to Chromium(III) Bromide Hexahydrate: Nomenclature and Identification

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## Compound of Interest

Compound Name: *Chromium(III) bromide hexahydrate*

Cat. No.: *B12060489*

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This technical guide serves as a centralized resource for researchers, scientists, and professionals in drug development, providing a detailed overview of the nomenclature associated with **Chromium(III) Bromide Hexahydrate**. Accurate identification of chemical compounds is fundamental to research and development, ensuring reproducibility and clarity in scientific communication. This document outlines the various synonyms, identifiers, and isomeric forms of **Chromium(III) Bromide Hexahydrate**, facilitating precise sourcing and documentation.

## Chemical Identification and Synonyms

**Chromium(III) Bromide Hexahydrate** is a highly water-soluble crystalline chromium source.<sup>[1]</sup> It is essential to recognize its various synonyms to ensure accurate identification in literature and supplier databases. The compound is systematically known by its IUPAC name and is also referred to by several common and commercial synonyms.

Identifier Type	Value	Source
Primary Name	Chromium(III) Bromide Hexahydrate	[2]
IUPAC Name	chromium(3+) tribromide hexahydrate	[3][4]
Alternative IUPAC	tribromochromium;hexahydrate	[2]
CAS Number	13478-06-3	[5]
EC Number	233-088-6	[1]
PubChem CID	71311496	[2]
UNII	42D0736Y63	[4]
Molecular Formula	CrBr <sub>3</sub> · 6H <sub>2</sub> O or Br <sub>3</sub> CrH <sub>12</sub> O <sub>6</sub>	[2][5]

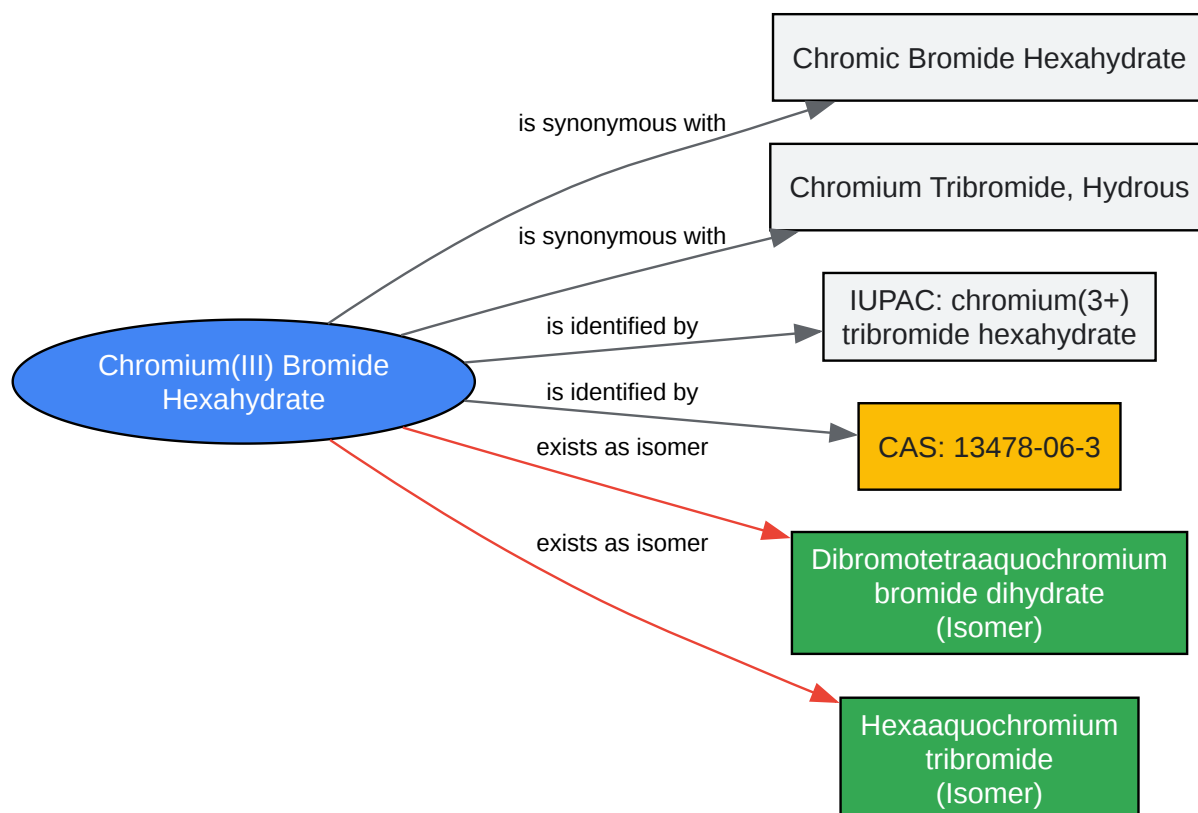
A variety of synonyms are used interchangeably in chemical literature and commercial listings. These include:

- Chromic bromide hexahydrate[4][6]
- Chromium tribromide, hydrous[3][7][8]
- Chromium(III) bromide[7][8]
- Dibromotetraaquochromium bromide dihydrate[4]

It is important to note that **Chromium(III) Bromide Hexahydrate** can exist in two isomeric forms:

- Dibromotetraaquochromium bromide dihydrate: Appears as green, deliquescent crystals.[7][9]
- Hexaaquochromium tribromide: Presents as violet, deliquescent crystals.[7][9]

The relationship between these synonyms and the primary compound is illustrated in the logical diagram below.



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### Synonym and Isomer Relationships

## Experimental Protocols

Detailed experimental protocols involving **Chromium(III) Bromide Hexahydrate** are contingent on the specific application, such as its use as a precursor for catalysts in the oligomerization of ethylene.<sup>[10]</sup> Methodologies for synthesis, purification, and analysis would be provided in this section based on the specific experimental context. Researchers requiring protocols for specific applications are encouraged to consult relevant literature, citing the compound by its CAS number (13478-06-3) to ensure procedural accuracy.

This guide provides a foundational understanding of the nomenclature for **Chromium(III) Bromide Hexahydrate**. For specific experimental applications and safety data, professionals should consult the appropriate material safety data sheets and peer-reviewed scientific literature.

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